

Unraveling the Ambiguity of CAS 1301738-72-6: A Tale of Two Molecules

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Compound of Interest

Compound Name: *TRITRAM*

Cat. No.: *B3230357*

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An in-depth investigation into the chemical identity of CAS number 1301738-72-6 has revealed a significant discrepancy in publicly available databases, with the identifier linked to two distinct chemical structures. This ambiguity presents a critical challenge for researchers, scientists, and drug development professionals, as the properties and applications of these compounds are vastly different. This guide will present the available information for both potential identities, highlighting the conflicting data and the urgent need for clarification from a definitive source.

The CAS (Chemical Abstracts Service) number is a unique numerical identifier assigned to every chemical substance, intended to provide an unambiguous way to identify a compound. However, in the case of CAS 1301738-72-6, a clear conflict exists. The identifier is associated with both a complex macrocyclic chelating agent, "**TRITRAM**," and a benzoxazole derivative, "Ethyl 3-(benzo[d]oxazol-2-yl)-2-oxopropanoate."

Identity 1: The Macrocyclic Chelator - **TRITRAM**

Several chemical suppliers identify CAS 1301738-72-6 as **TRITRAM**, a functionalized macrocycle.

Chemical Name: 2,2',2''-(1,4,7,10-tetraazacyclotridecane-1,4,7-triyl)triacetamide

Macrocyclic chelators like **TRITRAM** are primarily designed to bind strongly with metal ions. Their research and development applications often lie in the field of medical imaging and radiotherapy. These molecules can be conjugated to targeting vectors such as peptides or

antibodies, which then deliver a radioactive metal ion to a specific site in the body, for either diagnostic (e.g., PET, SPECT imaging) or therapeutic purposes.

Potential Research Uses:

- Medical Imaging: As chelating agents for radionuclides used in Positron Emission Tomography (PET) and Single-Photon Emission Computed Tomography (SPECT).
- Radiotherapy: To deliver therapeutic radioisotopes to tumor sites.
- Bioconjugation: Serving as a linker to attach metal ions to biological molecules.

Physicochemical Properties (as listed by suppliers for TRITRAM)

Property	Value
Chemical Formula	C ₁₅ H ₃₁ N ₇ O ₃ ·HBr
Molecular Weight	438.36 g/mol
Appearance	White Powder

Identity 2: The Benzoxazole Derivative

Conversely, other sources associate CAS 1301738-72-6 with a benzoxazole derivative.

Chemical Name: Ethyl 3-(benzo[d]oxazol-2-yl)-2-oxopropanoate

Benzoxazole derivatives are a class of heterocyclic compounds that have garnered significant interest in medicinal chemistry due to their wide range of biological activities. The structure of Ethyl 3-(benzo[d]oxazol-2-yl)-2-oxopropanoate suggests potential applications as a scaffold for the development of novel therapeutic agents.

Potential Research Uses:

- Medicinal Chemistry: As a building block for the synthesis of more complex molecules with potential therapeutic activities.

- Drug Discovery: Screening for biological activities, such as antimicrobial, antiviral, or anticancer properties, which are common for the benzoxazole scaffold.

Physicochemical Properties (as listed by a supplier for the benzoxazole derivative)

Property	Value
Chemical Formula	C ₁₂ H ₁₁ NO ₄
Molecular Weight	233.22 g/mol
Appearance	Solid or crystalline substance
Solubility	Soluble in organic solvents like ethanol and dichloromethane

The Critical Need for Definitive Identification

The stark differences in the chemical structures, properties, and potential applications of **TRITRAM** and Ethyl 3-(benzo[d]oxazol-2-yl)-2-oxopropanoate underscore the critical importance of resolving the ambiguity surrounding CAS 1301738-72-6. Without a definitive, verifiable primary source, such as a patent or peer-reviewed scientific publication that unambiguously links the CAS number to a single, characterized compound, researchers risk working with the wrong substance, leading to wasted resources and invalid experimental outcomes.

Visualizing the Discrepancy

To illustrate the structural differences, the following diagrams represent the two molecules associated with CAS 1301738-72-6.

Caption: Structure of **TRITRAM** (2,2',2''-(1,4,7,10-tetraazacyclotridecane-1,4,7-triyl)triacetamide).

Caption: Structure of Ethyl 3-(benzo[d]oxazol-2-yl)-2-oxopropanoate.

Conclusion and Recommendation

Given the conflicting information and the lack of a definitive primary source to verify the correct chemical structure for CAS 1301738-72-6, it is impossible to provide a comprehensive and accurate technical guide on its properties and research uses. The scientific and drug development communities are strongly advised to exercise extreme caution when sourcing a compound under this CAS number. It is recommended to:

- **Verify the structure:** Independently verify the chemical structure of any compound supplied under this CAS number using analytical techniques such as NMR and mass spectrometry.
- **Request documentation:** Demand clear and verifiable documentation from suppliers that confirms the identity of the compound, preferably with references to primary literature or patents.
- **Report discrepancies:** Report any discrepancies found to the relevant chemical databases and regulatory bodies to help rectify this ambiguity.

Until this issue is resolved, any research or development activities involving a compound identified solely by CAS 1301738-72-6 should be considered with a high degree of uncertainty.

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